

Deconstructing the Certificate of Analysis for Suberic Acid-d12: A Technical Guide

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Compound of Interest

Compound Name: *Suberic acid-d12*

Cat. No.: *B573943*

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for an isotopically labeled compound like **Suberic acid-d12** is a critical document. It provides the essential data to ensure the identity, purity, and quality of the material, which is paramount for its use as an internal standard or tracer in quantitative bioanalytical studies.[1][2] This guide offers an in-depth explanation of the typical data and experimental protocols presented in a CoA for **Suberic acid-d12**, enabling users to interpret and effectively utilize this vital information.

Quantitative Data Summary

A typical CoA for **Suberic acid-d12** will present key quantitative data in a structured format. The following tables summarize the critical parameters and provide representative values.

Table 1: Identification and Physical Properties

Parameter	Specification
Chemical Name	Octanedioic acid-d12
Synonyms	Suberic acid-d12
Molecular Formula	C ₈ H ₂ D ₁₂ O ₄
Molecular Weight	186.27 g/mol
CAS Number	169397-99-3
Appearance	White to off-white solid
Solubility	Soluble in DMSO and Methanol

Table 2: Quality and Purity Assessment

Analytical Test	Method	Result
Chemical Purity	HPLC/UV	≥98.0%
Isotopic Enrichment	Mass Spectrometry	≥98 atom % D
Residual Solvents	¹ H NMR	Conforms to specification
Identity	¹ H NMR, ¹³ C NMR, MS	Conforms to structure

Experimental Protocols

The analytical data presented in a CoA are derived from a series of rigorous experiments. Understanding the methodologies behind these tests is crucial for a comprehensive evaluation of the product's quality.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

HPLC is a cornerstone technique for assessing the chemical purity of organic acids like Suberic acid.^{[3][4][5]} It separates the main compound from any non-deuterated or other impurities.

- Principle: The sample is dissolved in a suitable solvent and injected into a liquid chromatograph. The components of the sample are separated based on their differential partitioning between a stationary phase (the column) and a mobile phase.
- Instrumentation: A standard HPLC system equipped with a UV detector is typically used.^[3] ^[4] For organic acids, a reversed-phase C18 column is common.^[3]
- Mobile Phase: A common mobile phase for the analysis of organic acids is a mixture of an aqueous buffer (e.g., phosphate buffer at a low pH) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: The carboxyl groups in suberic acid allow for detection by UV absorbance, typically at a wavelength around 210 nm.^[4]
- Quantification: The chemical purity is determined by calculating the area of the main peak relative to the total area of all peaks in the chromatogram.

Mass Spectrometry (MS) for Isotopic Enrichment

Mass spectrometry is the definitive technique for determining the isotopic enrichment of a deuterated compound.^[6]^[7]^[8]

- Principle: The molecule is ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z). The relative abundance of the deuterated species compared to any residual non-deuterated species is measured.
- Instrumentation: This analysis can be performed using various mass spectrometers, including Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[6]^[7] Time-of-flight (TOF) mass analyzers are particularly useful for their high resolution, which allows for accurate separation of isotopic peaks.^[7]
- Sample Preparation: The sample is dissolved in a suitable solvent and introduced into the mass spectrometer.
- Data Analysis: The isotopic distribution of the molecular ion cluster is analyzed. The percentage of the fully deuterated molecule (d12) is calculated by comparing its peak intensity to the intensities of lower deuterated species (d0 to d11). Corrections for the natural

abundance of isotopes of other elements (e.g., ^{13}C) are applied to ensure an accurate determination of deuterium enrichment.[6][7]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity and Residual Solvents

NMR spectroscopy is a powerful tool for confirming the chemical structure of the molecule and for detecting the presence of protonated impurities, including residual solvents.[9][10][11]

- ^1H NMR (Proton NMR):

- Principle: This technique detects the presence of hydrogen nuclei (protons). In a highly deuterated compound like **Suberic acid-d12**, the ^1H NMR spectrum should show very small signals corresponding to the residual non-deuterated positions. It is also highly effective for identifying and quantifying residual solvents from the synthesis and purification process.
- Procedure: A small amount of the sample is dissolved in a deuterated solvent (e.g., DMSO-d6 or Chloroform-d) and placed in a strong magnetic field. The response of the hydrogen nuclei to radiofrequency pulses is recorded.

- ^{13}C NMR (Carbon-13 NMR):

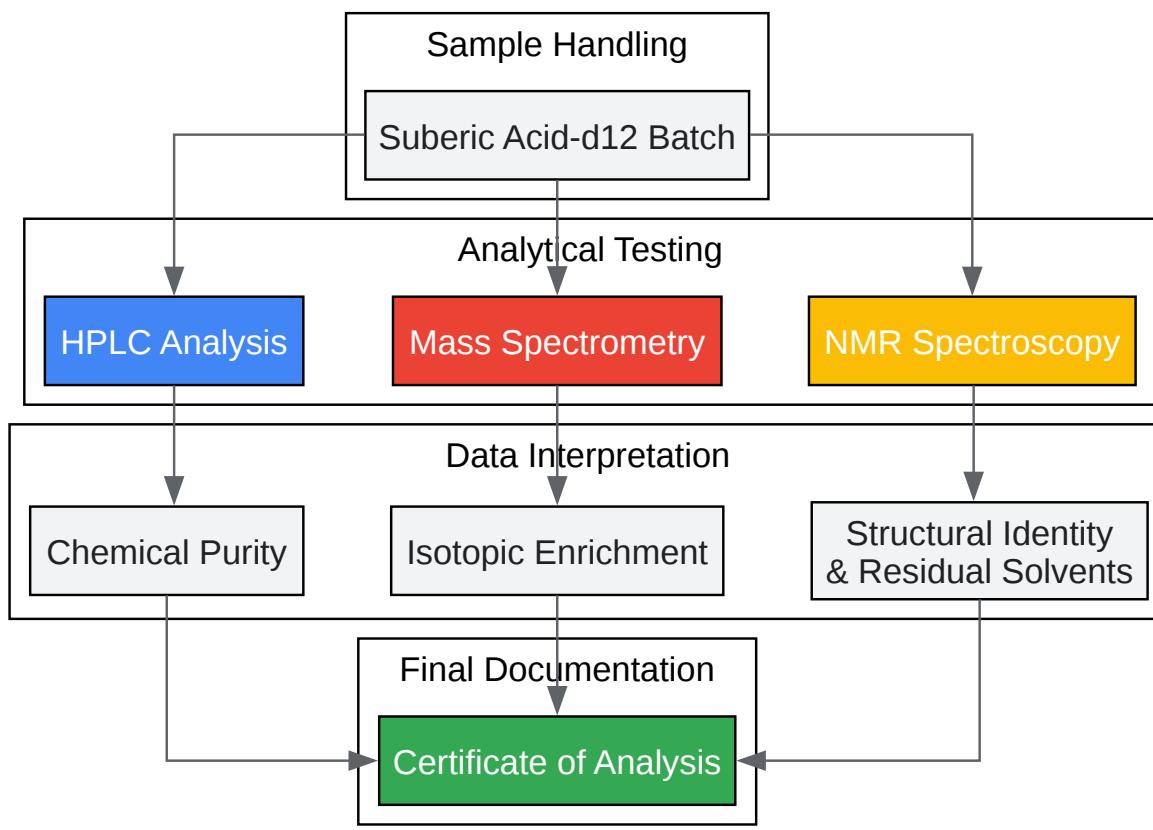
- Principle: This method provides information about the carbon skeleton of the molecule. The spectrum of **Suberic acid-d12** will show characteristic peaks for the different carbon atoms in the structure, confirming the overall carbon framework.

- ^2H NMR (Deuterium NMR):

- Principle: Deuterium NMR can be used as an alternative technique for structure verification and to determine the deuterium enrichment at specific sites in the molecule, especially for highly deuterated compounds.[10]

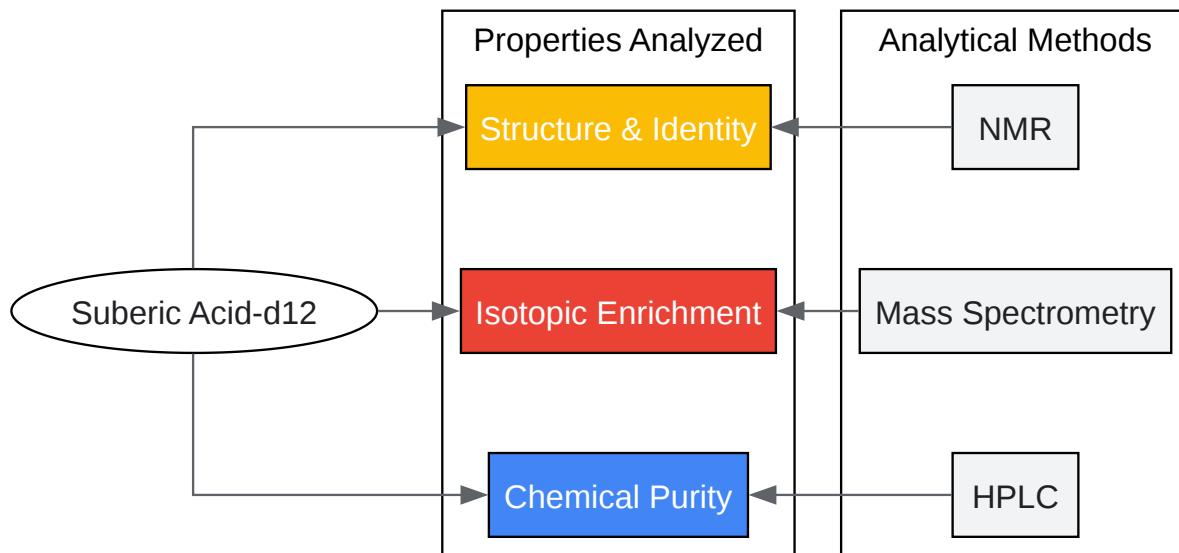
Visualizing the Workflow and Concepts

To further clarify the processes and relationships involved in the analysis of **Suberic acid-d12**, the following diagrams are provided.



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Caption: Experimental workflow for generating a Certificate of Analysis.



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Caption: Relationship between analytical methods and product specifications.

By understanding the data, methodologies, and workflows presented in this guide, researchers can confidently assess the quality of **Suberic acid-d12** and ensure the integrity of their experimental results.

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